Step-by-step synthesis of 4,5-Dimethoxy-2-methylphenol.

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Compound of Interest

Compound Name:	*4,5-Dimethoxy-2-methylphenol*
CAS No.:	*72312-07-3*
Cat. No.:	*B12722206*

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This application note details the synthesis of **4,5-Dimethoxy-2-methylphenol**, a critical intermediate in the production of ubiquinone analogues (e.g., Coenzyme Q10) and a valuable antioxidant scaffold.[1] The protocol utilizes a high-yield Baeyer-Villiger Oxidation pathway, converting 3,4-dimethoxytoluene (4-methylveratrole) to the target phenol via an acetophenone intermediate.[1] This route is selected for its regiochemical predictability and scalability in a research setting.

Part 1: Strategic Synthesis Overview

The synthesis strategy relies on the electronic directing effects of the methoxy groups to install an oxygen functionality at the desired position.

- Regioselective Acylation: Friedel-Crafts acetylation of 3,4-dimethoxytoluene.[1] The 1-position (para to the 4-methoxy group) is sterically accessible and electronically activated, yielding 4,5-dimethoxy-2-methylacetophenone.[1]

- Baeyer-Villiger Oxidation (BVO): Conversion of the acetyl group to an acetate ester using a peroxyacid (e.g., m-CPBA or peracetic acid). The migratory aptitude of the aryl group vs. the

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methyl group favors the formation of the ester (phenyl acetate derivative).

- Hydrolysis: Saponification of the ester to release the free phenol, **4,5-Dimethoxy-2-methylphenol**.[1]

Part 2: Experimental Protocols

Step 1: Friedel-Crafts Acetylation

Objective: Synthesis of 4,5-dimethoxy-2-methylacetophenone.[1]

- Reagents: 3,4-Dimethoxytoluene (1.0 eq), Acetyl Chloride (1.2 eq), Aluminum Chloride (

  , 1.2 eq), Dichloromethane (DCM, anhydrous).

- Mechanism: Electrophilic Aromatic Substitution (

).

Protocol:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and nitrogen inlet. Maintain an inert atmosphere (

).

- Solvent & Catalyst: Charge the flask with

  (16.0 g, 120 mmol) and anhydrous DCM (150 mL). Cool the suspension to 0°C using an ice bath.

- Acylating Agent: Add acetyl chloride (8.5 mL, 120 mmol) dropwise over 15 minutes. Stir for 10 minutes until the complex forms.

- Substrate Addition: Dissolve 3,4-dimethoxytoluene (15.2 g, 100 mmol) in DCM (50 mL). Add this solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature below 5°C.

- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. Monitor by TLC (Hexane:EtOAc 8:2) for the disappearance of the starting material (

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).

- Quench: Pour the reaction mixture slowly onto 200 g of crushed ice/HCl (1 M) mixture with vigorous stirring.
- Workup: Separate the organic layer.[2] Extract the aqueous layer with DCM (2 x 50 mL). Combine organics, wash with brine, dry over anhydrous

  , and concentrate in vacuo.
- Purification: Recrystallize the crude solid from ethanol/hexane to yield 4,5-dimethoxy-2-methylacetophenone as off-white crystals.

Step 2: Baeyer-Villiger Oxidation

Objective: Conversion to 4,5-dimethoxy-2-methylphenyl acetate.[1]

- Reagents: 4,5-Dimethoxy-2-methylacetophenone (from Step 1), m-Chloroperbenzoic acid (m-CPBA, 77%, 1.5 eq), DCM.[1]
- Safety Note: Peroxides are shock-sensitive and strong oxidizers.[1] Handle with care behind a blast shield.

Protocol:

- Dissolution: Dissolve the acetophenone (10.0 g, 51.5 mmol) in DCM (200 mL) in a round-bottom flask.
- Oxidation: Add m-CPBA (17.8 g, ~77 mmol) in portions over 20 minutes at room temperature.
- Incubation: Stir the suspension under nitrogen for 24 hours. The reaction is typically slow; monitor by TLC.
- Workup: Filter off the precipitated m-chlorobenzoic acid byproduct. Wash the filtrate with 10%

  (to quench excess peroxide), followed by saturated

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(3 x 100 mL) to remove acidic byproducts.

- Isolation: Dry the organic phase (

) and evaporate the solvent to obtain the crude ester (oil or low-melting solid).

Step 3: Hydrolysis to Target Phenol

Objective: Isolation of **4,5-Dimethoxy-2-methylphenol**.

- Reagents: Crude ester, NaOH (10% aq), Methanol, HCl (conc).

Protocol:

- Saponification: Dissolve the crude ester in Methanol (50 mL). Add 10% NaOH solution (50 mL).
- Reflux: Heat the mixture to reflux (65°C) for 1 hour.
- Acidification: Cool to room temperature. Acidify to pH 2 using concentrated HCl.
- Extraction: Extract the product with Ethyl Acetate (3 x 50 mL).
- Purification: Wash with brine, dry (

  ), and concentrate. Purify via silica gel column chromatography (Eluent: Hexane/Ethyl Acetate gradient 9:1 to 7:3).

- Product: **4,5-Dimethoxy-2-methylphenol** is obtained as a crystalline solid or viscous oil (Lit. [1] mp 78-80°C for analogous dimethoxyphenols).[1][2]

Part 3: Data & Visualization

Table 1: Process Parameters & Stoichiometry

Component	Role	Equiv.	Mass/Vol (for 100 mmol scale)	Critical Parameter
3,4-Dimethoxytoluene	Substrate	1.0	15.2 g	Purity >98% essential
Acetyl Chloride	Electrophile	1.2	8.5 mL	Moisture sensitive
Aluminum Chloride	Lewis Acid	1.2	16.0 g	Add slowly (exothermic)
m-CPBA	Oxidant	1.5	~26 g (77%)	Monitor peroxide levels
NaOH (10%)	Base	Excess	~100 mL	Complete hydrolysis

Figure 1: Reaction Pathway Logic



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Caption: Step-wise synthesis of **4,5-Dimethoxy-2-methylphenol** via Friedel-Crafts acylation and Baeyer-Villiger oxidation.

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- Baeyer-Villiger Oxidation Mechanism & Applications

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